

cibinetide reconstitution protocol for experiments

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cibinetide

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Reconstitution & Dosing Protocols

The table below summarizes the standard reconstitution method and documented dosing regimens from human clinical trials.

Parameter	Specification
Standard Vial Size	16 mg [1]
Recommended Diluent	Bacteriostatic Water [1]
Standard Volume	2.0 mL [1]
Final Concentration	8 mg/mL [1]
Common Human Dose	4 mg once daily (subcutaneous) [1] [2] [3]
Dose Volume (for 4 mg)	0.50 mL (or 50 units on an insulin syringe) [1]
Studied Dose Range	1 mg, 4 mg, and 8 mg daily [1] [4]
Common Duration in Trials	28 days (up to 12 weeks in some studies) [1] [4] [2]

Step-by-Step Reconstitution Guide

Follow this protocol for reconstituting a 16 mg vial of **cibinetide** to achieve an 8 mg/mL solution [1]:

- **Gather Supplies:** Ensure you have a 16 mg vial of lyophilized **cibinetide**, bacteriostatic water, a sterile syringe (capable of holding 2.0 mL), an alcohol swab, and a sharps container.
- **Aseptic Technique:** Clean the rubber stopper of the vial with an alcohol swab and allow it to dry.
- **Draw Diluent:** Draw 2.0 mL of bacteriostatic water into the sterile syringe.
- **Reconstitute:** Slowly inject the bacteriostatic water down the inner wall of the peptide vial to avoid aggressive foaming. Gently swirl the vial until the powder is fully dissolved. **Avoid vigorous shaking** to prevent denaturing the peptide.
- **Storage:** The reconstituted solution should be refrigerated at 2–8 °C (36–46 °F) and protected from light. Discard the solution if it becomes cloudy or discolored.

Experimental & Clinical Dosing Data

For experimental design, you can refer to the dosing schemes that have been empirically tested in clinical trials. The following table consolidates key findings.

Condition Studied	Dosing Regimen	Key Efficacy Findings	Citation
Sarcoid-Associated Small Fiber Neuropathy	1, 4, or 8 mg SC once daily for 28 days	4 mg dose significantly increased corneal nerve fiber area and intraepidermal nerve fibers (GAP-43+). Pain improved in all groups.	[4]
Type 2 Diabetes with Neuropathy	4 mg SC once daily for 28 days	Improved neuropathic symptoms and metabolic control (HbA1c, lipid profile). Increased corneal nerve fiber density in a subset of patients.	[5]
Diabetic Macular Edema (DME)	4 mg SC once daily for 12 weeks	The regimen was safe and well-tolerated. Some participants showed improvements in patient-reported outcomes, CRT, and albuminuria.	[2] [3]

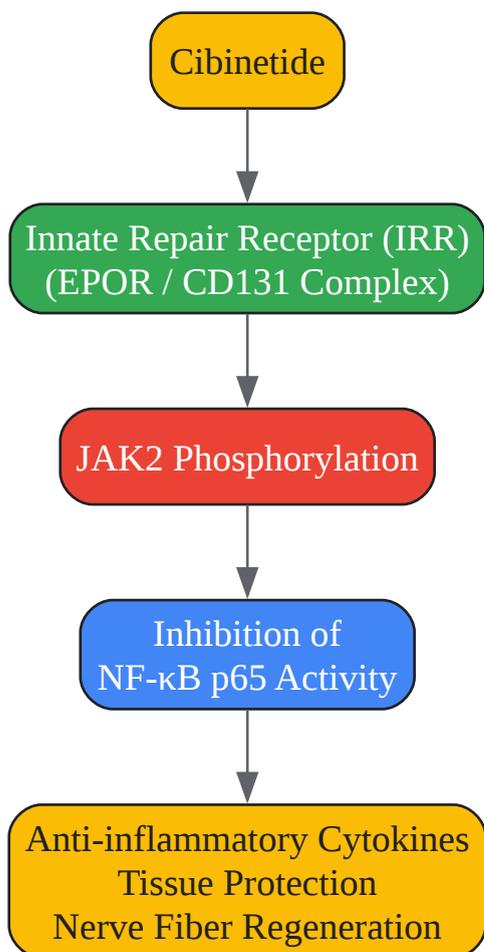
Condition Studied	Dosing Regimen	Key Efficacy Findings	Citation
Experimental Colitis (Mouse Model)	Intraperitoneal injection after disease induction	Ameliorated clinical course, reduced immune cell infiltration, and diminished pro-inflammatory cytokines (TNF, IL-6) via IRR and JAK2/NF-κB pathway.	[6]

Troubleshooting & FAQs

Q1: The reconstituted solution appears cloudy. What should I do? A: Discard the solution immediately. A properly reconstituted **cibinetide** solution should be clear. Cloudiness may indicate contamination or peptide degradation. Always use aseptic technique and ensure your diluent is sterile [1].

Q2: How should the peptide be stored before and after reconstitution? A: Lyophilized (powder) **cibinetide** should be stored **frozen**, ideally at around -20 °C, and protected from light. After reconstitution, it must be **refrigerated** at 2–8 °C. Avoid repeated freeze-thaw cycles of the reconstituted solution; consider aliquoting it if possible [1].

Q3: What is the biological mechanism of cibinetide? A: **Cibinetide** is a synthetic 11-amino acid peptide that selectively activates the **Innate Repair Receptor (IRR)**, a heteromer of the erythropoietin receptor (EPOR) and CD131 (β common receptor) [7] [6] [5]. This activation triggers anti-apoptotic, anti-inflammatory, and tissue-protective pathways **without** causing erythropoiesis [6] [5]. The diagram below illustrates this signaling pathway.



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Q4: What are the common solvents and injection volumes for in vivo studies? A: In clinical trials, **cibinetide** was reconstituted with bacteriostatic water for subcutaneous injection [1]. Volumes were standardized; for instance, a 4 mg dose from an 8 mg/mL solution is a 0.50 mL injection, which is a practical volume for SC delivery in humans [1]. For animal models, the volume should be adjusted according to species-specific guidelines.

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